

A Comprehensive Technical Guide to the Chemical Stability and Decomposition of Cesium Tellurate

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Compound of Interest

Compound Name: Cesium tellurate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the chemical stability and decomposition of **cesium tellurate** (Cs_2TeO_4). The information is curated for professionals in research and development who require a thorough understanding of the material's properties for applications in various scientific and pharmaceutical fields. This document summarizes key data, outlines experimental protocols, and presents logical pathways related to the compound's thermal behavior.

Chemical Identity and Properties

Cesium tellurate is an inorganic compound with the chemical formula Cs_2TeO_4 . It is the cesium salt of telluric acid.

Property	Value	Source
Chemical Formula	Cs ₂ TeO ₄	[1]
Molecular Weight	457.41 g/mol	[1]
Appearance	White or colorless crystalline solid	Inferred from related compounds
Solubility	Soluble in water	Inferred from related compounds

Crystal Structure and Stability

The structural integrity of **cesium tellurate** is fundamental to its chemical stability. The arrangement of atoms in its crystal lattice dictates its response to thermal stress.

Crystallographic Data

The structure of **cesium tellurate** has been elucidated using a combination of powder X-ray diffraction (XRD) and Tellurium K-edge Extended X-ray Absorption Fine Structure (EXAFS) data. These studies have confirmed the presence of discrete tetrahedral TeO₄²⁻ groups within the crystal structure.[1] The tetrahedral coordination of the tellurate anion is a key factor in the compound's stability.

Parameter	Description
Crystal System	Not explicitly stated in the available literature
Space Group	Not explicitly stated in the available literature
Key Structural Feature	Presence of isolated tetrahedral TeO ₄ ²⁻ anions

Thermal Stability and Decomposition

While specific quantitative data on the thermal decomposition of pure **cesium tellurate** is not extensively available in the public literature, its stability can be inferred from the behavior of other alkali metal tellurates and general principles of inorganic thermal decomposition. Alkali metal tellurates are generally known for their high thermal stability.

Proposed Decomposition Pathway

In the absence of direct experimental evidence, a plausible thermal decomposition pathway for **cesium tellurate** can be proposed. Upon heating to high temperatures, it is likely to decompose into cesium oxide and tellurium dioxide, with the release of oxygen gas.

Logical Diagram of Proposed Decomposition

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References

- 1. The structure of cesium tellurate (VI) by combined EXAFS and powder X-ray diffraction (Journal Article) | ETDEWEB [osti.gov]
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